

# Basic Properties and Solubility of Vanadium Dibromide

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Vanadium(II) bromide

CAS No.: 14890-41-6

Cat. No.: S1505030

[Get Quote](#)

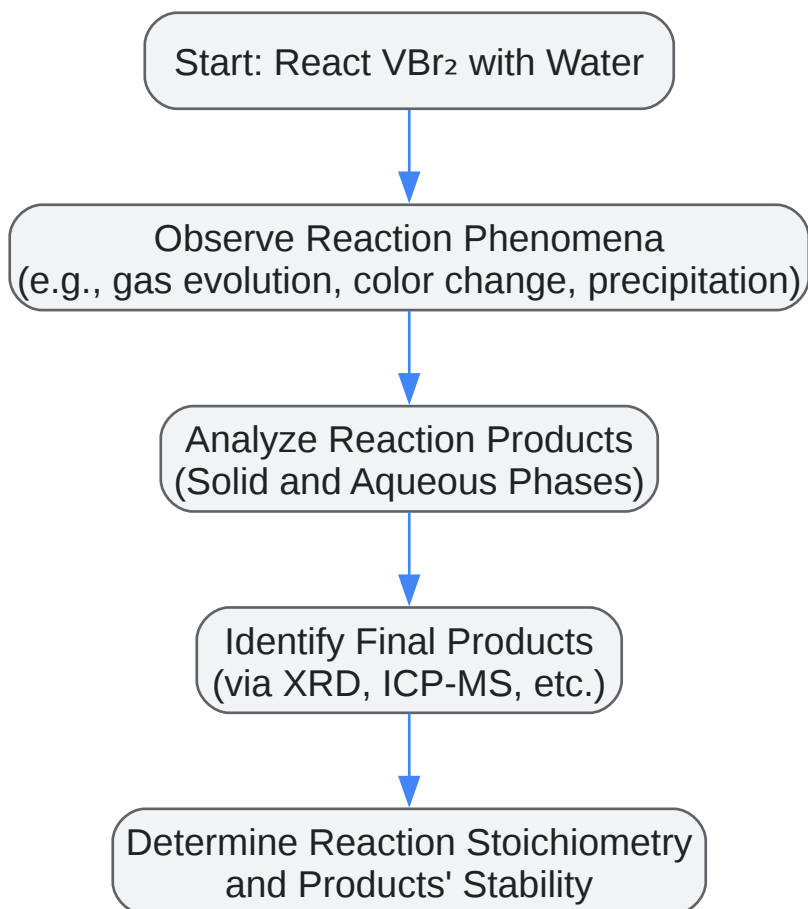
The table below summarizes the key properties of vanadium dibromide (VBr<sub>2</sub>) from the search results.

Property	Value
Chemical Formula	VBr <sub>2</sub> [1] [2]
Molar Mass	210.749 - 210.750 g/mol [1] [2]
Appearance	Pale orange-brown or light-brown crystalline solid [1] [2]
Density	3230 kg/m <sup>3</sup> (3.23 g/cm <sup>3</sup> ) or 4.58 g/cm <sup>3</sup> [1] [2]
Melting Point	827 °C [2]
Boiling Point	800 °C or 1227 °C [1] [2]
Solubility in Water	Reacts with water [2]

Regarding its behavior with water, the data states that **vanadium(II) bromide reacts with water** [2]. This indicates that it undergoes a chemical reaction upon contact with water, rather than simply dissolving to form a stable solution. Therefore, a conventional solubility value (like g/100mL) is not applicable.

## Suggested Experimental Approach for Reactivity Assessment

Since quantitative solubility data is unavailable, you might need to characterize its reaction with water. The following diagram outlines a general experimental workflow.



[Click to download full resolution via product page](#)

Given the reactive nature of  $VBr_2$ , experimental work should focus on characterizing the reaction products and pathway rather than measuring solubility.

## Key Consideration for Researchers

The reaction with water is a critical factor for any application, especially in drug development where aqueous solubility is often a prerequisite for bioavailability. The instability of  $VBr_2$  in water would likely preclude its

direct use as a pharmaceutical agent. Research might instead explore stable vanadium compounds or complexes, with studies indicating investigation of vanadium derivatives for therapeutic applications like insulin mimicry and bone development [3].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. WebElements Periodic Table » Vanadium » vanadium dibromide [webelements.com]
2. Vanadium(II) bromide [en.wikipedia.org]
3. and bone development: putative Vanadium signaling pathways [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Basic Properties and Solubility of Vanadium Dibromide].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1505030#vanadium-dibromide-solubility-in-water>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)